

An In-depth Technical Guide to Cholesteryl Petroselinate

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Compound of Interest

Compound Name: Cholesteryl petroselinate

Cat. No.: B15624195

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This guide provides a comprehensive overview of the molecular structure, properties, and analytical methodologies related to **cholesteryl petroselinate**. It is intended for researchers, scientists, and professionals in the field of drug development and lipid research.

Molecular Structure and Properties

Cholesteryl petroselinate is a cholesterol ester, which is a type of lipid. It is formed from the esterification of cholesterol with petroselinic acid (cis-6-octadecenoic acid). Like other cholesterol esters, it is highly hydrophobic.^[1] These esters are involved in modulating the fluidity and thickness of cell membranes when interacting with other lipids like triacylglycerols and phospholipids.

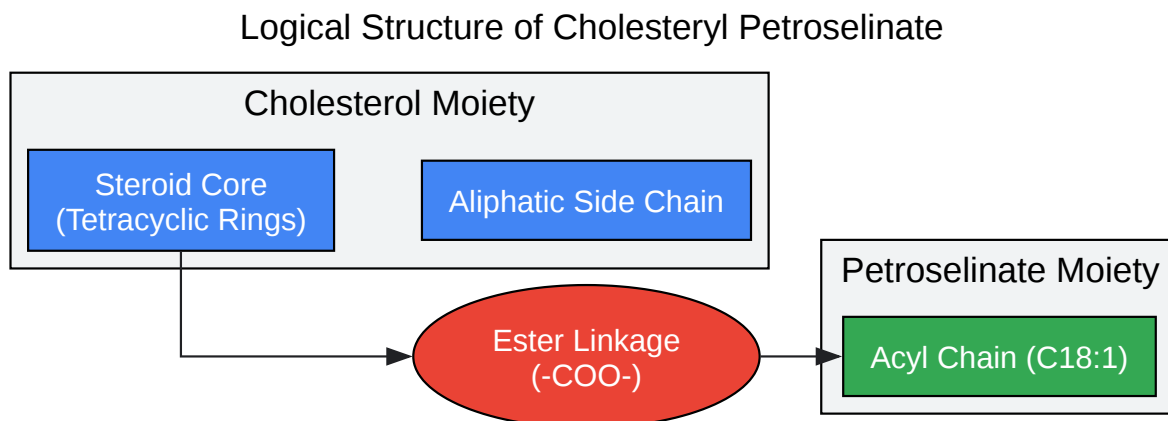
The molecule consists of two main components: the rigid, tetracyclic steroid structure of cholesterol and the long, unsaturated fatty acid chain of petroselinic acid.

The following table summarizes the key chemical identifiers and properties of **cholesteryl petroselinate**.

Property	Value	Source
Molecular Formula	C45H78O2	[2] [3] [4]
Molecular Weight	651.10 g/mol	[2] [3]
Monoisotopic Mass	650.60016 Da	[4]
CAS Number	19485-80-4	[3]
Synonyms	Cholesteryl cis-6-octadecenoate, (Z)-Cholesteryl 6-octadecenoate	[2] [3]
InChI	InChI=1S/C45H78O2/c1-7-8-9-10-11-12-13-14-15-16-17-18-19-20-21-25-43(46)47-38-30-32-44(5)37(34-38)26-27-39-41-29-28-40(36(4)24-22-23-35(2)3)45(41,6)33-31-42(39)44/h17-18,26,35-36,38-42H,7-16,19-25,27-34H2,1-6H3/b18-17-/t36-,38+,39+,40-,41+,42+,44+,45-/m1/s1	[3] [4]
SMILES	CCCCCCCCCCCC/C=C\CCCCC(=O)O[C@H]1CC[C@@]2([C@H]3CC[C@]4(--INVALID-LINK--CC[C@@H]4--INVALID-LINK--CCCC(C)C)C)C	[4]

Logical Structure of Cholesteryl Petroselinate

The following diagram illustrates the primary components of the **cholesteryl petroselinate** molecule and their relationship.



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Logical structure of the **cholesteryl petroselinate** molecule.

Experimental Protocols for Analysis

While specific synthesis protocols for **cholesteryl petroselinate** are not widely detailed in general literature, the analysis of cholesterol esters as a class is well-established. Methodologies often involve chromatographic separation followed by mass spectrometry detection.

Liquid Chromatography-Mass Spectrometry (LC-MS) is a powerful technique for the analysis of lipids like cholesteryl esters.[5]

1. Sample Preparation:

- Lipids are extracted from the biological sample (e.g., cells, tissues, plasma) using a solvent system, typically a mixture of chloroform and methanol (Folch or Bligh-Dyer methods).
- An internal standard, such as a cholesteryl ester with an odd-chain fatty acid (e.g., cholesteryl heptadecanoate), is added to the sample for quantification.[6]
- The organic phase containing the lipids is collected, dried under a stream of nitrogen, and reconstituted in a suitable solvent for LC injection (e.g., isopropanol/acetonitrile).

2. Chromatographic Separation:

- A reversed-phase chromatography column (e.g., C18) is commonly used.

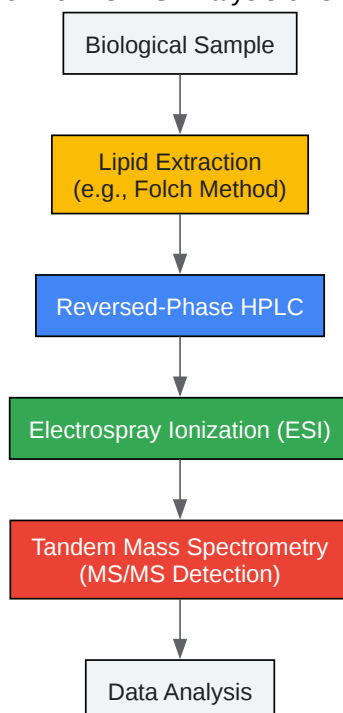
- A gradient elution is performed using a mobile phase system, such as a mixture of water, acetonitrile, and isopropanol, often containing an additive like ammonium formate to improve ionization.
- The gradient is programmed to separate the different lipid classes and individual molecular species based on their hydrophobicity.

3. Mass Spectrometric Detection:

- Electrospray ionization (ESI) is a common ionization technique for cholesteryl esters.^[5] The formation of adducts, such as ammonium $[M+NH_4]^+$ or lithium $[M+Li]^+$, can enhance ionization efficiency.^{[7][8]}
- The mass spectrometer is operated in positive ion mode.
- For identification and structural confirmation, tandem mass spectrometry (MS/MS) is employed. A characteristic fragmentation for cholesteryl esters is the neutral loss of the cholesterol backbone (neutral loss of 368.5 Da), which produces a prominent ion corresponding to the fatty acyl group.^{[7][8]}

The workflow for this analytical process is depicted below.

General Workflow for LC-MS Analysis of Cholesteryl Esters



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Workflow for the analysis of cholesteryl esters using LC-MS.

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References

- 1. Cholesteryl ester - Wikipedia [en.wikipedia.org]
- 2. medchemexpress.com [medchemexpress.com]
- 3. larodan.com [larodan.com]
- 4. PubChemLite - Cholesteryl petroselinate (C₄₅H₇₈O₂) [pubchemlite.lcsb.uni.lu]
- 5. biorxiv.org [biorxiv.org]
- 6. Analysis of adrenal cholesteryl esters by reversed phase high performance liquid chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Analysis of Cholesteryl Esters and Diacylglycerols using Lithiated Adducts and Electrospray Ionization Tandem Mass Spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Analysis of cholesteryl esters and diacylglycerols using lithiated adducts and electrospray ionization-tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
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